

Cyclohexyl nitrite chemical properties and structure

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Compound of Interest

Compound Name: Cyclohexyl nitrite

Cat. No.: B1213539

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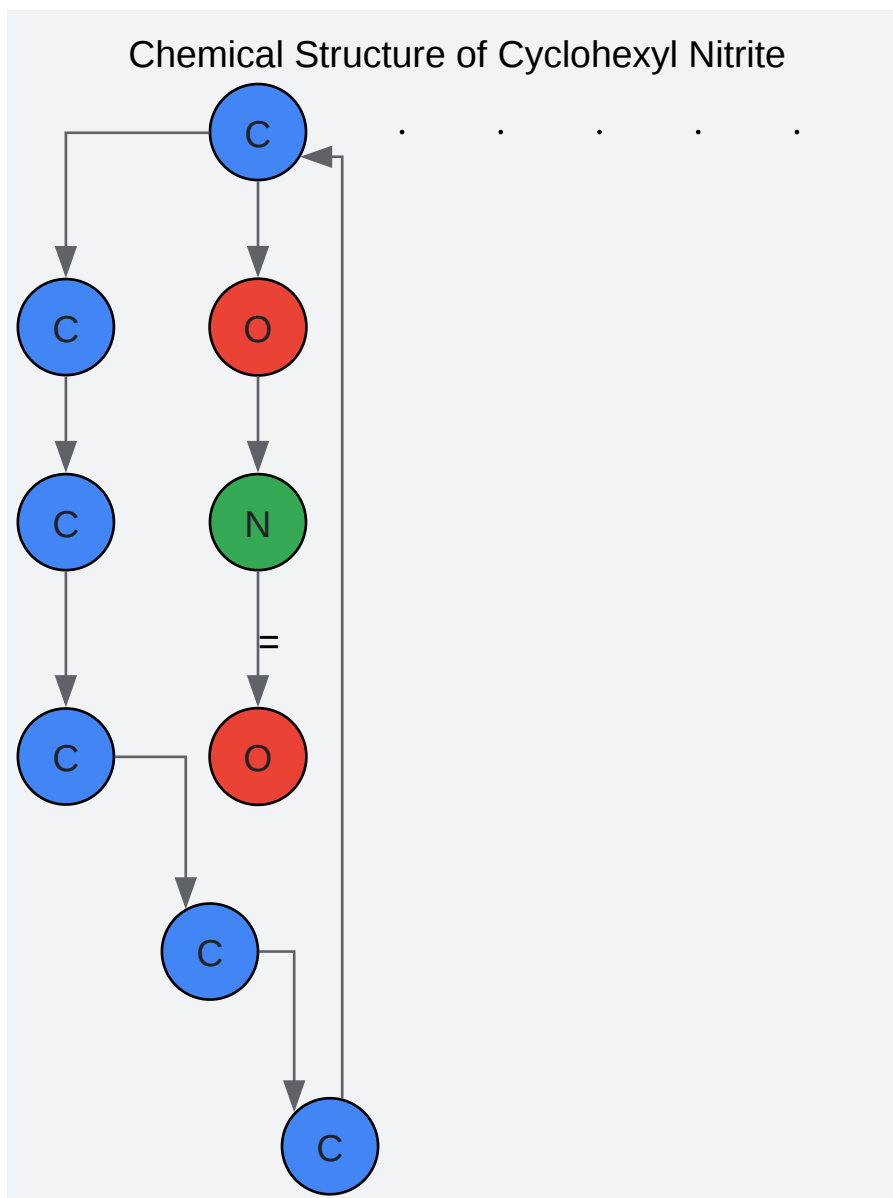
An In-depth Technical Guide to **Cyclohexyl Nitrite**: Chemical Properties and Structure

Introduction

Cyclohexyl nitrite ($C_6H_{11}NO_2$) is an organic compound belonging to the alkyl nitrite class of molecules.^[1] It is the ester formed from cyclohexanol and nitrous acid.^[1] Like other alkyl nitrites, its chemistry is dominated by the lability of the O-NO bond, which has a dissociation energy of approximately 40–50 kcal/mol.^[2] This property allows it to act as a source of the nitric oxide (NO) radical, making it a valuable reagent in organic synthesis and a potent vasodilator with applications in pharmacology.^{[1][2]} This guide provides a comprehensive overview of its chemical structure, properties, reactivity, and relevant experimental protocols, tailored for researchers and professionals in chemistry and drug development.

Chemical Structure and Identification

Cyclohexyl nitrite consists of a cyclohexane ring bonded to a nitrite functional group via an oxygen atom. The molecule is a colorless, volatile liquid under standard conditions.^[1]



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Caption: 2D structure of **cyclohexyl nitrite**.

Table 1: Chemical Identifiers for **Cyclohexyl Nitrite**

Identifier	Value	Reference(s)
IUPAC Name	cyclohexyl nitrite	[1] [3]
CAS Number	5156-40-1	[2] [3] [4] [5]
Molecular Formula	C ₆ H ₁₁ NO ₂	[1] [3] [4] [5]
Synonyms	Nitrous acid, cyclohexyl ester; O-Nitrosocyclohexanol	[3]
InChI	InChI=1S/C6H11NO2/c8-7-9-6-4-2-1-3-5-6/h6H,1-5H2	[1] [3]
InChIKey	NRCNZCLHYWKEDX- UHFFFAOYSA-N	[1] [2] [3]

| SMILES | O=NOC1CCCCC1 | [\[1\]](#)[\[3\]](#) |

Physicochemical Properties

The physical and chemical properties of **cyclohexyl nitrite** are summarized below. It is recognized as a volatile liquid, a characteristic shared with other low-molecular-weight alkyl nitrites.[\[1\]](#)[\[6\]](#)

Table 2: Physicochemical Data for **Cyclohexyl Nitrite**

Property	Value	Reference(s)
Molecular Weight	129.16 g/mol	[2] [3] [4] [7]
Appearance	Colorless, volatile liquid	[1]
Boiling Point	138.7 ± 7.0 °C at 760 mmHg	[6]
	32-35 °C at 13 Torr	[7]
Topological Polar Surface Area	38.7 Å ²	[5]

| Complexity | 89.1 | [\[5\]](#) |

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **cyclohexyl nitrite**. Data from NMR, IR, and mass spectrometry provide a unique fingerprint for the molecule.

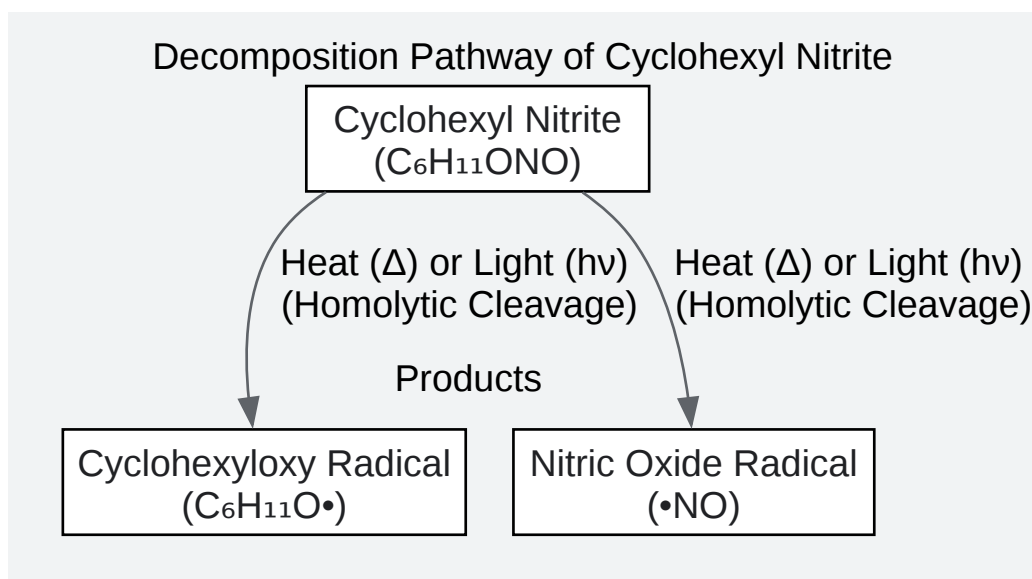
Table 3: Spectroscopic Data for **Cyclohexyl Nitrite**

Technique	Key Observations	Reference(s)
¹ H-NMR	Distinct signals for cyclohexyl ring protons; characteristic signal for the proton on the carbon bearing the nitrite group (-CH-ONO).	[2]
¹³ C-NMR	The carbon atom directly attached to the nitrite group (-CH-ONO) shows a characteristic chemical shift around δ 73.2 ppm.	[2]
Infrared (IR) Spectroscopy	Strong N=O stretching vibration at 1652.0 cm ⁻¹ (s-trans). C-H stretching vibrations at 2946.1 cm ⁻¹ and 2864.1 cm ⁻¹ .	[8]

| Mass Spectrometry (MS) | Electron Ionization (EI-MS) reveals characteristic fragmentation patterns confirming the molecular structure. [[2][9] |

Chemical Reactivity and Decomposition

The reactivity of **cyclohexyl nitrite** is primarily dictated by the weak O-NO bond. This bond readily undergoes homolytic cleavage when exposed to heat or light, generating a cyclohexyloxy radical and a nitric oxide radical. This decomposition is the foundation of its utility in chemical synthesis and its biological activity.[2]



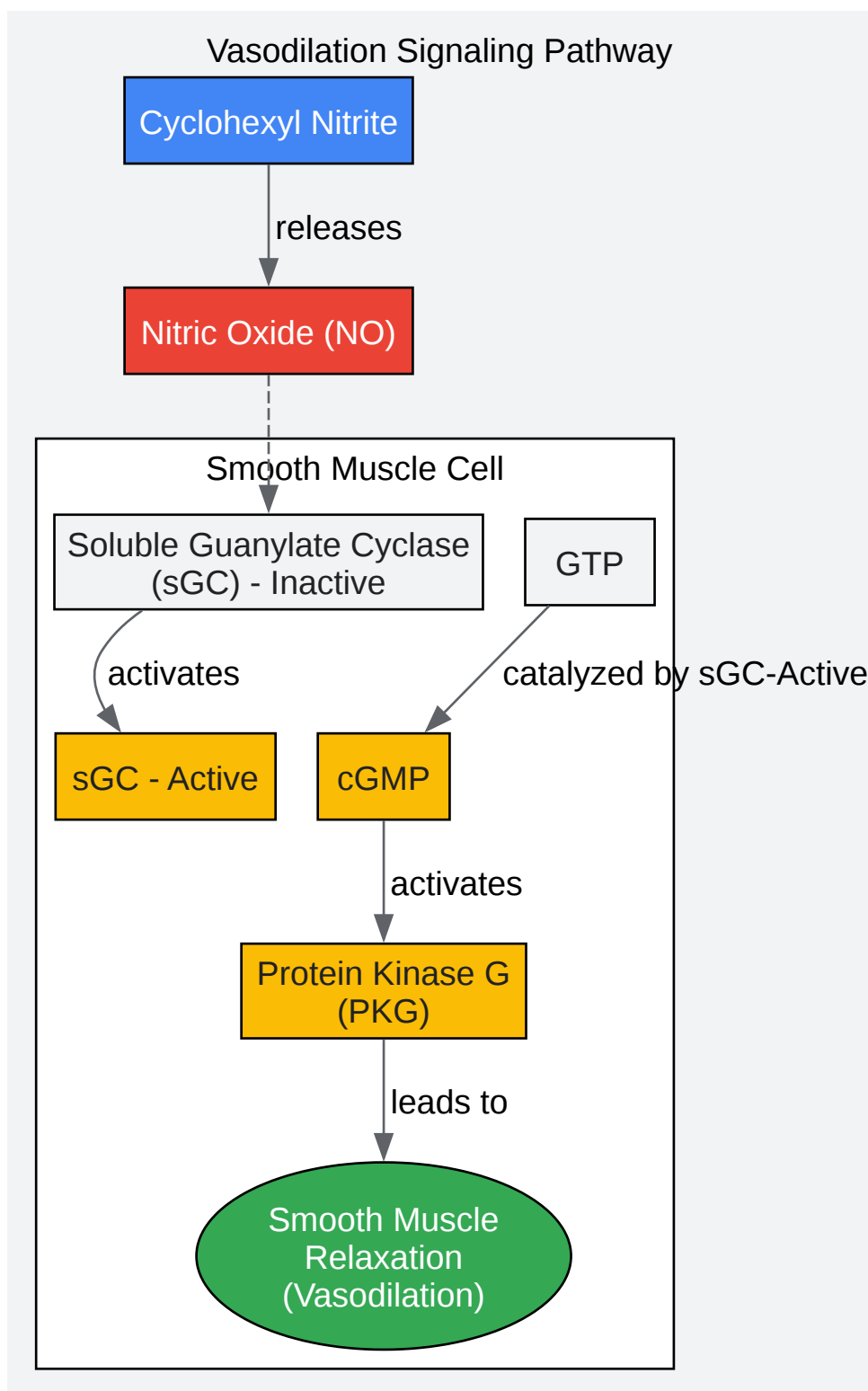
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Caption: Thermal or photochemical decomposition of **cyclohexyl nitrite**.

- Oxidation: **Cyclohexyl nitrite** can be oxidized to yield cyclohexanone as a primary product. [\[2\]](#)
- Reduction: The reduction of **cyclohexyl nitrite** can lead to the formation of cyclohexylamine. [\[2\]](#)

Mechanism of Action in Biological Systems

In a biological context, **cyclohexyl nitrite** functions as a prodrug for nitric oxide (NO). The in vivo release of NO initiates a signaling cascade that results in smooth muscle relaxation and vasodilation. This is the primary mechanism behind its use as an antianginal agent.[\[1\]](#)[\[6\]](#)



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Caption: NO-mediated signaling pathway leading to vasodilation.

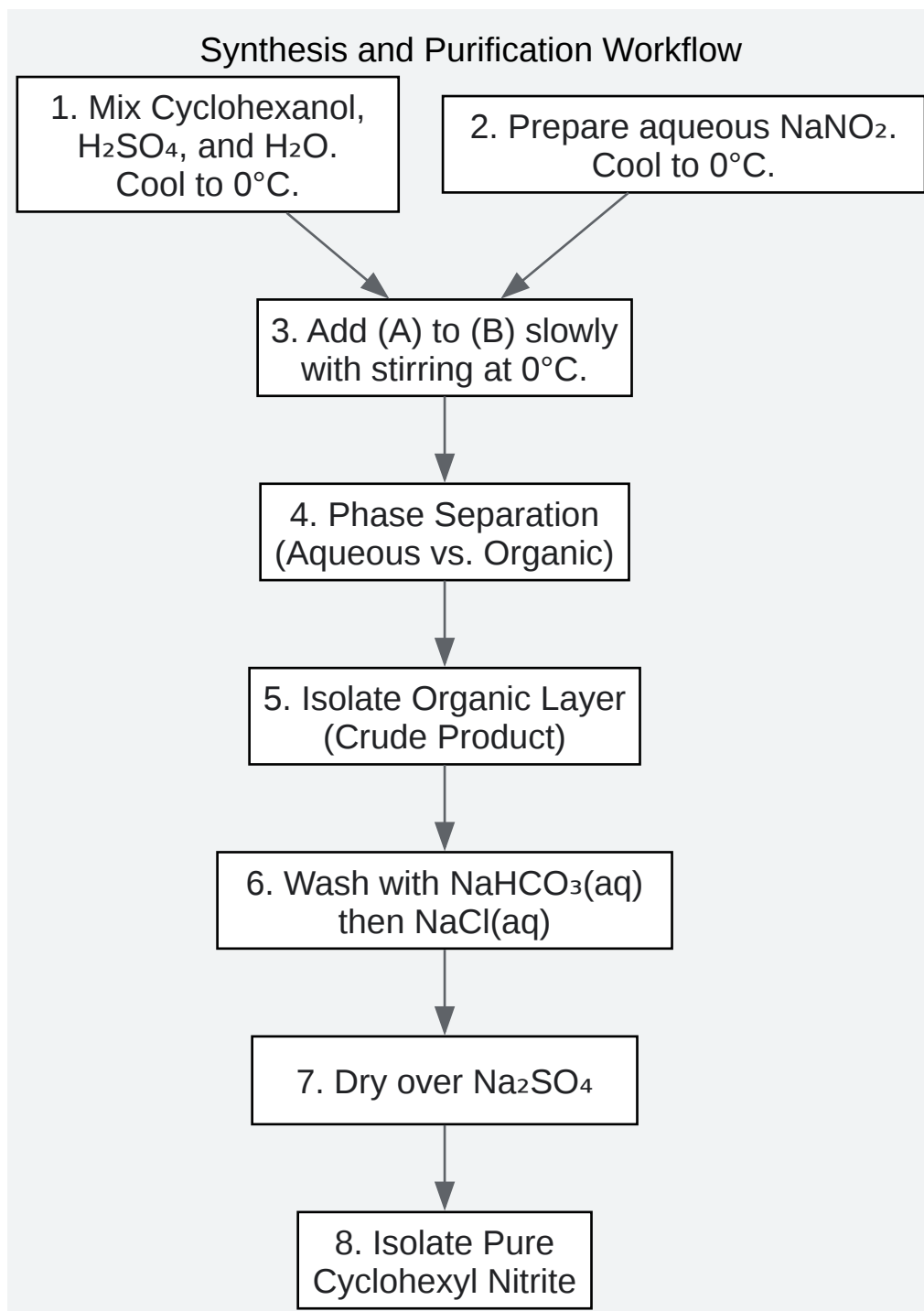
Experimental Protocols

Synthesis of Cyclohexyl Nitrite

The synthesis of alkyl nitrites is a well-established procedure, typically involving the esterification of an alcohol with nitrous acid generated in situ.^[2]

Methodology:

- **Preparation:** A reaction flask is charged with a solution of sodium nitrite (NaNO_2) in water. The flask is cooled in an ice-salt bath to 0°C with mechanical stirring.^[10]
- **Reagent Mixture:** In a separate vessel, cyclohexanol is mixed with water and concentrated sulfuric acid. This mixture is also cooled to 0°C .^{[2][10]}
- **Reaction:** The cooled cyclohexanol-acid mixture is added slowly, dropwise, beneath the surface of the stirred sodium nitrite solution. The temperature must be maintained at or below 0°C to prevent the premature decomposition of nitrous acid.^{[2][10]}
- **Separation:** Once the addition is complete, the mixture is allowed to separate into layers. The upper organic layer, containing the crude **cyclohexyl nitrite**, is decanted or separated using a separatory funnel.^[10]
- **Workup and Purification:** The organic layer is washed sequentially with a dilute sodium bicarbonate solution and a saturated sodium chloride (brine) solution to remove residual acid and salts. The product is then dried over an anhydrous drying agent, such as anhydrous sodium sulfate.^[10]



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Caption: General experimental workflow for **cyclohexyl nitrite** synthesis.

Analytical Methods

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a standard method for identifying **cyclohexyl nitrite** and assessing its purity. The retention time provides separation, while the mass spectrum offers structural confirmation.[\[9\]](#)[\[11\]](#)
- Gas Chromatography-Fourier Transform Infrared Spectroscopy (GC-IR): GC-IR can be used to analyze the components of a mixture, providing vapor-phase IR spectra for each separated compound, which is useful for distinguishing between different alkyl nitrite isomers.[\[12\]](#)

Safety and Handling

Cyclohexyl nitrite is a hazardous chemical that requires careful handling. Inhalation of vapors can cause headaches and a dangerous drop in blood pressure.[\[1\]](#)[\[4\]](#)

Table 4: GHS Hazard and Precautionary Statements

Category	Code	Statement	Reference(s)
Hazard	H302	Harmful if swallowed.	[4]
	H315	Causes skin irritation.	[4]
	H319	Causes serious eye irritation.	[4]
	H335	May cause respiratory irritation.	[4]
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.	[4]

|| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [\[4\]](#) |

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from light, air, and moisture, as it decomposes over time.[10][13][14]
- Personal Protective Equipment (PPE): Use of chemical-resistant gloves, safety goggles, and a lab coat is mandatory. Work should be conducted in a well-ventilated fume hood.[4][15]
- First Aid: In case of inhalation, move the person to fresh air. For skin or eye contact, flush with copious amounts of water for at least 15 minutes. If swallowed, rinse mouth with water. Seek immediate medical attention in all cases of exposure.[4]

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